

# Anilinium triflate thermal stability comparison

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## Compound Focus: Anilinium triflate

CAS No.: 591-40-2

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## Quantitative Comparison of Thermal Stability

The table below summarizes key experimental data on the thermal degradation of various anilinium salts, primarily in the solid state, to allow for direct comparison.

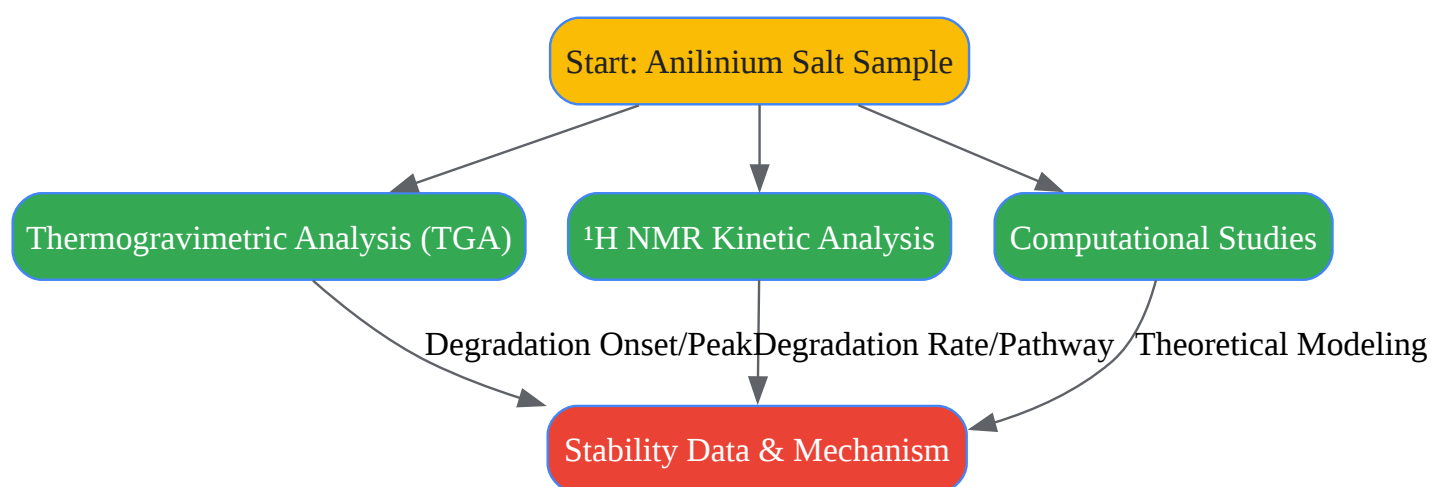
Anilinium Salt (Substituent, Anion)	Experimental Conditions	Key Stability Findings	Source / Method
4-Formyl (3a, I <sup>-</sup> )	Solid-state TGA	Onset of degradation: ~165°C	Thermal Gravimetric Analysis (TGA) [1]
4-Bromine (7a, I <sup>-</sup> )	Solid-state TGA	Onset of degradation: ~195°C	Thermal Gravimetric Analysis (TGA) [1]
4-Methyl (12a, I <sup>-</sup> )	Solid-state TGA	Onset of degradation: ~220°C	Thermal Gravimetric Analysis (TGA) [1]
Unsubstituted (1a, I <sup>-</sup> )	Solid-state TGA	Onset of degradation: ~205°C	Thermal Gravimetric Analysis (TGA) [1]
Unsubstituted (1a, I <sup>-</sup> )	Solution in DMSO-d <sub>6</sub> , 140°C	Degradation: 16% after 20 min	<sup>1</sup> H NMR Kinetics [1]

Anilinium Salt (Substituent, Anion)	Experimental Conditions	Key Stability Findings	Source / Method
4-CF <sub>3</sub> (15a, I <sup>-</sup> )	Solution in DMSO-d <sub>6</sub> , 140°C	Degradation: 79% after 20 min	<sup>1</sup> H NMR Kinetics [1]
4-Methyl (12a, I <sup>-</sup> )	Solution in DMSO-d <sub>6</sub> , 140°C	Degradation: 6% after 20 min	<sup>1</sup> H NMR Kinetics [1]
2-Methyl (14a, I <sup>-</sup> )	Solution in DMSO-d <sub>6</sub> , 140°C	Degradation: 71% after 20 min (steric effect)	<sup>1</sup> H NMR Kinetics [1]
1-Butyl-3-methylimidazolium Triflate	Long-term isothermal TGA in air	Stable at ~200°C; significant decomposition at ~300°C	Thermal Gravimetric Analysis (TGA) [2]

The stability trend shows that **electron-donating groups** (e.g., methyl) enhance stability, while **electron-withdrawing groups** (e.g., formyl, trifluoromethyl) significantly destabilize the salt [1]. The **counterion** also plays a role; for example, **anilinium triflates** are generally more stable than iodides because the less nucleophilic triflate anion is less likely to participate in the degradation reaction [1].

## Detailed Experimental Protocols

The following workflow outlines the key experimental methods used in the search results to determine the thermal stability of anilinium salts.



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## Thermogravimetric Analysis (TGA)

- **Purpose:** To determine the temperature at which the salt begins to lose mass due to thermal decomposition in the solid state [1].
- **Typical Protocol:** A small sample (a few milligrams) is heated at a constant rate (e.g., 10°C per minute) from room temperature to 300-400°C under an inert gas like argon or nitrogen. The mass change is recorded as a function of temperature [1] [2].
- **Key Data:** The **onset degradation temperature** is identified as the point where the mass loss begins to deviate from the baseline. Some studies also report the temperature at which the degradation rate peaks [1].

## <sup>1</sup>H NMR Kinetic Analysis

- **Purpose:** To monitor the degradation process and products in solution, providing mechanistic insight [1].
- **Typical Protocol:** A solution of the anilinium salt in a high-boiling solvent like DMSO-d<sub>6</sub> is heated (e.g., to 140°C) directly within an NMR spectrometer. <sup>1</sup>H NMR spectra are acquired at regular intervals over time [1].
- **Key Data:** The disappearance of the anilinium **N-methyl group signal** and the appearance of new signals, such as those for **methyl iodide** and the parent **dialkylaniline**, are tracked. This allows for precise quantification of the degradation rate [1].

## Computational Studies

- **Purpose:** To model the reaction pathway and understand the electronic and steric factors influencing stability at a molecular level [1].
- **Typical Protocol:** Density functional theory (DFT) calculations are performed to map the potential energy surface of the degradation reaction, identifying transition states and intermediate structures [1].

## Implications for Drug Development and Research

- **Safer Methylation Reagents:** **Anilinium triflate** can serve as stable, solid precursors for **methyl iodide**, a highly toxic and volatile methylating agent. This allows for safer handling and storage in synthetic protocols, including drug design where the "magic methyl effect" is important [1].
- **Predictable Salt Selection:** The established structure-stability relationship enables more rational selection of anilinium salts. For reactions requiring high temperatures, salts with electron-donating groups (e.g., 4-methylanilinium) should be preferred over those with electron-withdrawing groups [1].
- **Material Science Applications:** Beyond synthesis, anilinium-based ionic liquids are explored as hardeners and modifiers for epoxy resins in biocomposites, where their thermal stability is a critical performance factor [3].

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## References

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